

# Bisandrographolide A Stability at a Glance

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## Compound Focus: Bisandrographolide A

CAS No.: 160498-00-0

Cat. No.: S1540882

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Storage Temperature	Solvent	Expected Stability Duration	Key Considerations & Precautions
-80°C	DMSO	Up to <b>6 months</b> [1]	Recommended for long-term stock solutions [2] [1].
-20°C	DMSO	Up to <b>1 month</b> [1] or <b>several months</b> [3] [2]	Standard storage for stock solutions; "several months" is often cited without a precise upper limit [3] [2].
4°C	Solid	2 years [1]	For the powdered form, stored in a tightly sealed container [1].
-20°C	Solid	3 years [1]	For the powdered form, stored in a tightly sealed container [1].
Room Temperature	N/A	<b>At least 1 hour</b> [3]	Allow frozen stock solutions to equilibrate at room temperature before opening the vial to prevent condensation [3].

## Handling and Preparation Protocols

### Stock Solution Preparation

- **Weighing:** Due to the high cost of the compound, handle it with care. If the powder has adhered to the neck or cap of the vial during shipping, gently shake the vial to make it fall to the bottom before opening [3] [2].
- **Solubilization:** **Bisandrographolide A** is soluble in **DMSO, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone** [3] [2].
- **Solubility Aid:** To achieve a higher concentration, you can warm the tube at **37°C** and use brief sonication in an ultrasonic bath [3].
- **Aliquoting:** Upon preparation, it is highly recommended to **aliquot the stock solution** into single-use vials to avoid repeated freeze-thaw cycles [2].
- **Storage:** Immediately store the aliquots at **-80°C or -20°C** based on your required usage period [1].

## Experimental Use

- **Thawing:** When ready to use, take an aliquot from the freezer and let it equilibrate to room temperature for at least one hour before opening [3].
- **Working Solutions:** For solutions diluted in aqueous buffers, it is best to **prepare and use them on the same day** [3] [2].

## Stability Assessment Workflow

For projects requiring confirmation of solution stability over time, you can implement the following quality control workflow. This is especially critical for long-term or repeat experiments.



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## Frequently Asked Questions

**Q1: The powder in my vial seems stuck to the cap. Has it been compromised?** This can happen during shipping. Gently tap or shake the vial to dislodge the powder. For liquid products in DMSO, a brief centrifugation (e.g., 500 x g) will gather the liquid at the bottom. This is a common occurrence and does not necessarily indicate contamination [3] [2].

**Q2: Can I perform a freeze-thaw cycle on my stock solution?** While a limited number of cycles might be tolerated, it is a best practice to **avoid repeated freeze-thaw cycles**. The recommended strategy is to prepare single-use aliquots upon initial solubilization [2].

**Q3: My solution has been stored at -20°C for 2 months. Is it still good for my cell-based assay?** According to manufacturer guidelines, a solution stored at -20°C for 2 months is likely stable [1]. However, for critical experiments, it is always best practice to check the solution for any visible signs of precipitation or cloudiness. If you have the capability, comparing its analytical profile (e.g., by HPLC) to a fresh sample or your baseline data is the most reliable method.

**Q4: What is the best way to dispose of Bisandrographolide A waste?** As a research chemical, all waste should be disposed of in accordance with local institutional and governmental regulations for organic solvents and biological/chemical waste [1].

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## References

1. Material Safety Data Sheet of Bisandrographolide A [abmole.com]
2. | CAS:160498-00-0 | Manufacturer ChemFaces Bisandrographolide A [chemfaces.com]
3. | CAS... | Manufacturer BioCrick Bisandrographolide A [biocrick.com]

To cite this document: Smolecule. [Bisandrographolide A Stability at a Glance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1540882#bisandrographolide-a->

stability-in-solution]

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